

4,4-Dimethyl-2-cyclohexen-1-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-cyclohexen-1-one

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An In-depth Technical Guide to 4,4-Dimethyl-2-cyclohexen-1-one

This technical guide provides a comprehensive overview of **4,4-Dimethyl-2-cyclohexen-1-one**, a valuable ketone compound utilized in organic synthesis.^{[1][2]} It is an important intermediate in the synthesis of various natural products, including (±)-cuparene and filicinic acid.^[2] This document outlines its chemical structure, IUPAC name, physical and chemical properties, and provides a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

4,4-Dimethyl-2-cyclohexen-1-one is a cyclic ketone with a six-membered ring. The structure features a carbon-carbon double bond in the α,β -position relative to the carbonyl group, and two methyl groups attached to the carbon atom at the 4-position.

- IUPAC Name: 4,4-dimethylcyclohex-2-en-1-one^{[3][4]}
- CAS Number: 1073-13-8^{[3][4]}
- Molecular Formula: C₈H₁₂O^{[3][4][5]}
- Molecular Weight: 124.18 g/mol ^{[5][6]}
- SMILES: CC1(C)CCC(=O)C=C1^[3]
- InChI Key: HAUNPYVLVAIUOO-UHFFFAOYSA-N^{[1][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **4,4-Dimethyl-2-cyclohexen-1-one** is presented in the table below.

Property	Value	Reference
Appearance	Clear colorless to yellow liquid	[3]
Boiling Point	72-73.5 °C at 20 mmHg	[7]
73–74 °C at 14 mmHg	[1][8]	
Density	0.944 g/mL at 25 °C	[7]
Refractive Index	1.473 at 20 °C	[7]
1.4710-1.4750 at 20 °C	[3]	
Flash Point	64 °C (147.2 °F) - closed cup	

Synthesis of 4,4-Dimethyl-2-cyclohexen-1-one

A common and effective method for the synthesis of **4,4-Dimethyl-2-cyclohexen-1-one** involves a Michael addition followed by an intramolecular aldol condensation, a type of Robinson annulation. A well-documented procedure is the reaction between an enamine derived from isobutyraldehyde and methyl vinyl ketone.[8]

Experimental Protocol

This protocol is adapted from a procedure published in Organic Syntheses.[1][8]

Materials:

- Isobutyraldehyde
- Pyrrolidine
- Methyl vinyl ketone
- Hydrochloric acid (8 M)

- Sodium hydrogen carbonate
- Diethyl ether
- Anhydrous sodium sulfate
- Nitrogen gas

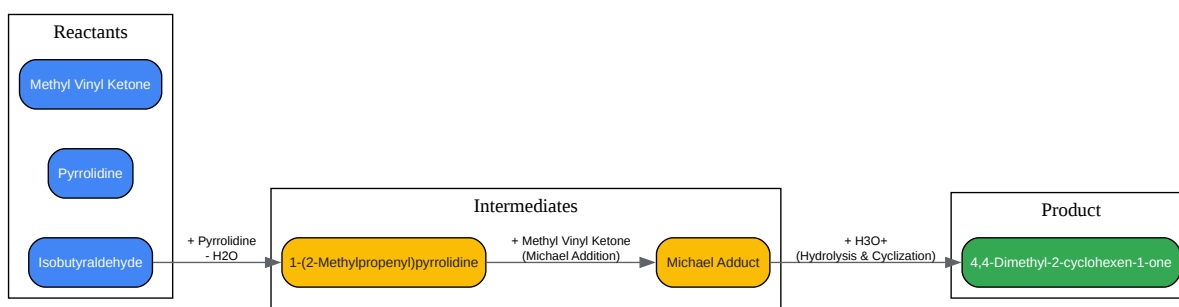
Procedure:

- A dry, 1-liter three-necked flask is equipped with a mechanical stirrer, a pressure-equalizing dropping funnel, and a nitrogen inlet tube. The apparatus is flushed with nitrogen, and a static nitrogen atmosphere is maintained throughout the reaction.
- To the flask, add 62.6 g (0.501 mole) of 1-(2-methylpropenyl)pyrrolidine.
- Cool the flask in an ice-water bath. Add 42.1 g (0.601 mole) of methyl vinyl ketone dropwise with stirring over 5 minutes.
- After the addition is complete, continue stirring the mixture with cooling for 10 minutes.
- Remove the ice bath and continue stirring at room temperature for 4 hours.
- Cool the reaction mixture again with an ice-water bath and add 250 mL of 8 M hydrochloric acid dropwise with stirring.
- After the addition is complete, stir the mixture with cooling for 10 minutes, then stir at room temperature for 14 hours.
- Extract the resulting brown reaction mixture with two 300-mL portions of diethyl ether.
- Cautiously neutralize the residual aqueous phase by adding 150–155 g of solid sodium hydrogen carbonate.
- Extract the neutralized aqueous phase with two 400-mL portions of ether.
- Combine all the ethereal extracts and dry them over anhydrous sodium sulfate.

- Concentrate the dried solution using a rotary evaporator.
- Distill the residual liquid under reduced pressure to yield 44.2–53.0 g (71–85%) of **4,4-dimethyl-2-cyclohexen-1-one** as a colorless liquid.[1][8] The boiling point is reported as 73–74 °C at 14 mmHg.[1][8]

Synthesis Pathway

The following diagram illustrates the key steps in the synthesis of **4,4-Dimethyl-2-cyclohexen-1-one** from isobutyraldehyde and methyl vinyl ketone.



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Caption: Synthesis of **4,4-Dimethyl-2-cyclohexen-1-one**.

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